

CellTracker Orange CMRA Dye: Application Notes and Protocols for Multigenerational Cell Tracking

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Compound of Interest

Compound Name: CellTracker Orange CMRA Dye

Cat. No.: B12390478

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Introduction

CellTracker Orange CMRA Dye is a fluorescent probe designed for the long-term tracking of living cells through multiple generations.^{[1][2][3]} Its ability to be well-retained in cells for at least 72 hours, coupled with its low cytotoxicity at working concentrations, makes it an invaluable tool for a variety of cell-based assays.^{[4][5][6]} This dye is suitable for monitoring cell movement, location, proliferation, migration, chemotaxis, and invasion.^{[3][7]} CellTracker Orange CMRA freely passes through the cell membrane. Once inside, it is transformed into a cell-impermeant product, ensuring it is passed to daughter cells but not to adjacent cells in a population.^{[4][5][8]}

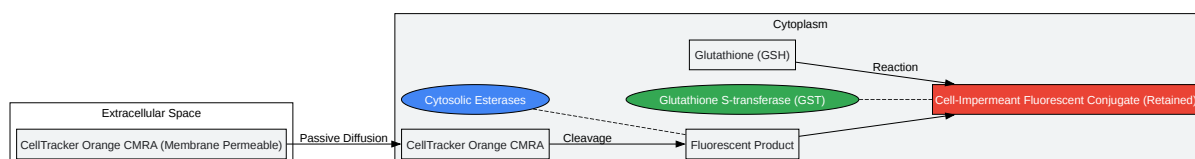
Properties and Specifications

A summary of the key quantitative data for **CellTracker Orange CMRA Dye** is presented below for easy reference.

Property	Value	Reference
Excitation Maximum	541 nm - 553 nm	[2][4][9]
Emission Maximum	565 nm - 576 nm	[2][9][10]
Molecular Formula	C ₃₀ H ₂₅ Cl ₂ NO ₅	[9][11]
Molecular Weight	550.43	[9][11]
Recommended Working Concentration (Long-term, >3 days)	5 - 25 μM	[6][8]
Recommended Working Concentration (Short-term, e.g., viability)	0.5 - 5 μM	[6][8]
Incubation Time	15 - 45 minutes	[3][4][8]
Retention Time	At least 72 hours	[4][5][6]

Mechanism of Action

The mechanism of **CellTracker Orange CMRA Dye** involves a multi-step process that ensures its retention within viable cells.



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Caption: Mechanism of **CellTracker Orange CMRA Dye** retention.

Initially, the dye, being membrane-permeable, passively diffuses across the cell membrane into the cytoplasm.[4][5] Inside the cell, cytosolic esterases cleave a component of the dye, which activates its fluorescence.[5][6] The reactive chloromethyl group on the dye then conjugates with thiol groups, a reaction mediated by glutathione S-transferase (GST).[4][5][8] This results in a cell-impermeant fluorescent conjugate that is well-retained within the cell and can be passed on to subsequent generations.[4][5]

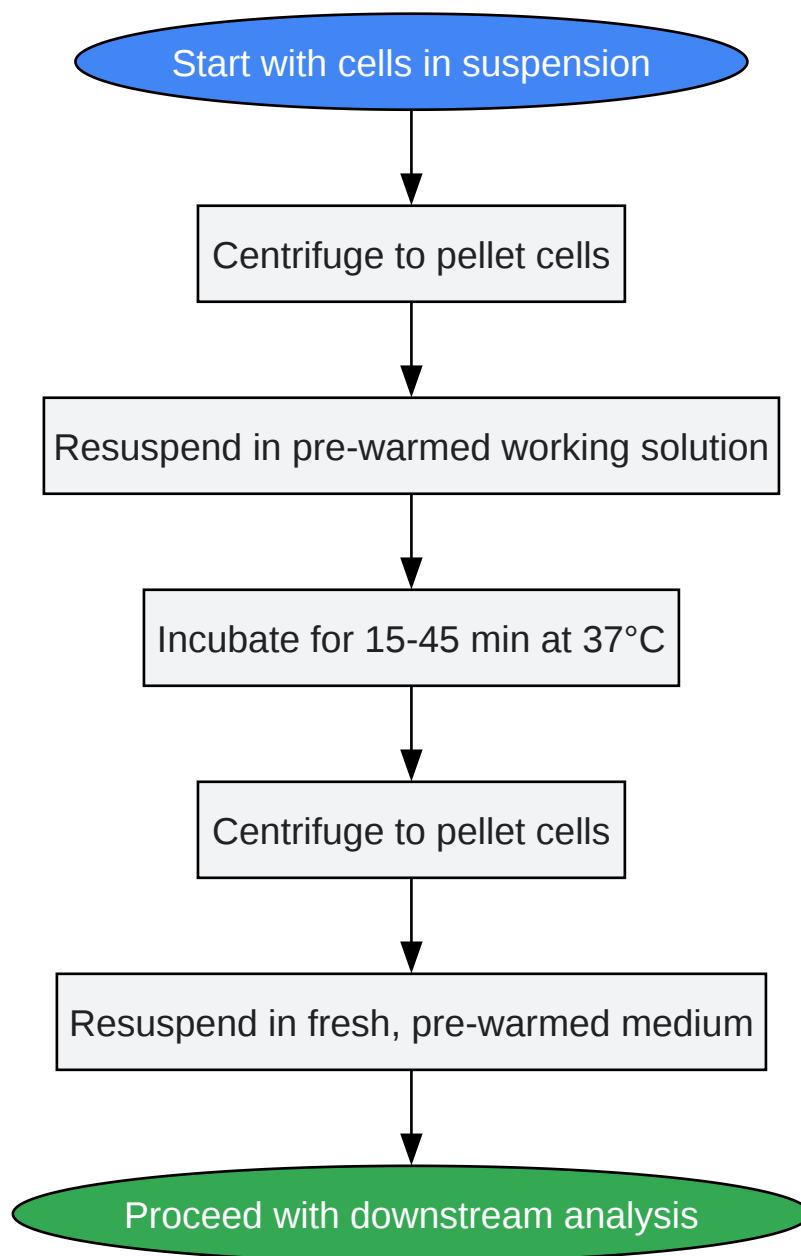
Experimental Protocols

The following are generalized protocols for staining both suspension and adherent cells. Optimal conditions may vary depending on the cell type and experimental design.

Reagent Preparation

- Prepare a 10 mM Stock Solution: Before opening, allow the vial of **CellTracker Orange CMRA Dye** to warm to room temperature. Dissolve the lyophilized powder in high-quality, anhydrous dimethyl sulfoxide (DMSO).
- Prepare the Final Working Solution: Dilute the 10 mM stock solution in serum-free medium to the desired final working concentration (typically between 0.5 μM and 25 μM). It is crucial to use a serum-free medium as serum components can interfere with staining. Warm the working solution to 37°C before use.

Staining Protocol for Suspension Cells



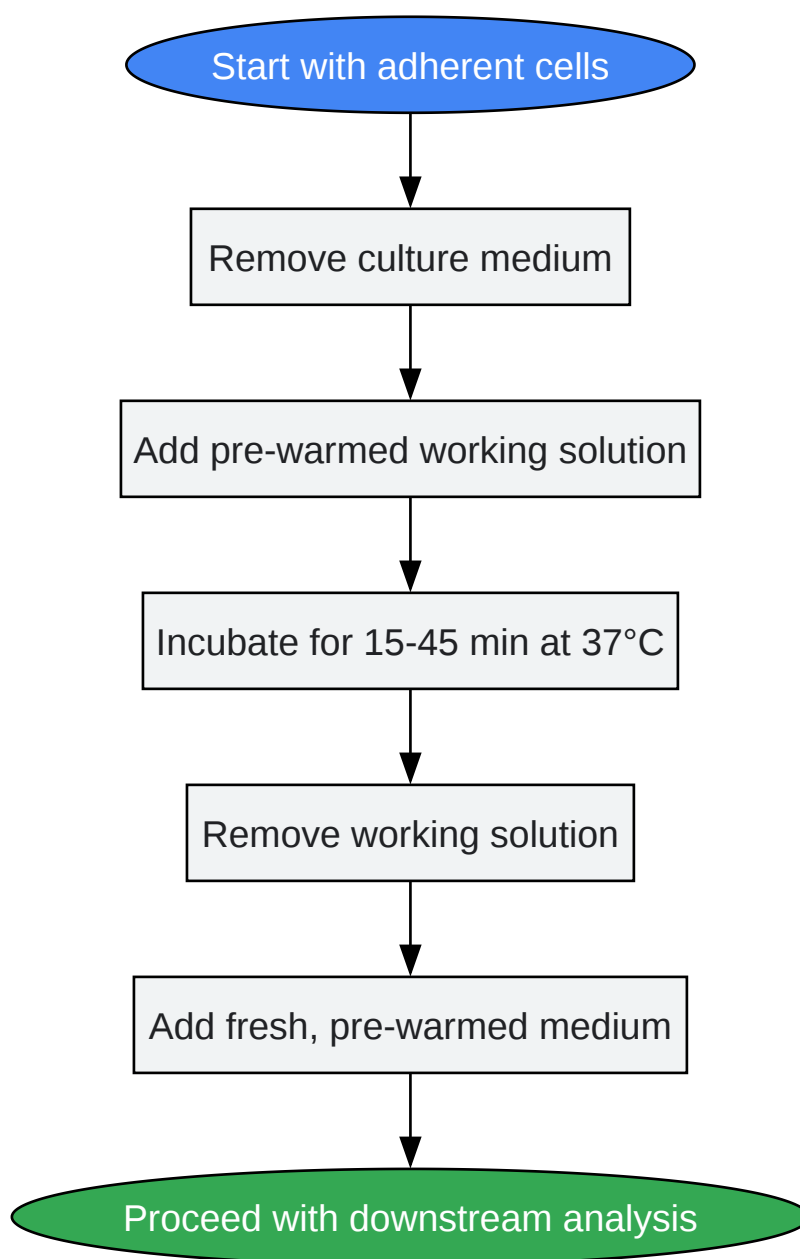
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Caption: Workflow for staining suspension cells.

- Begin with cells cultured in an appropriate medium.
- Harvest the cells by centrifugation to form a pellet.[10][11]
- Gently resuspend the cell pellet in the pre-warmed CellTracker Orange CMRA working solution.[8][10][11]

- Incubate the cells for 15 to 45 minutes under the appropriate growth conditions (e.g., 37°C, 5% CO₂).^{[4][10][11]}
- After incubation, centrifuge the cells to form a pellet and aspirate the supernatant.
- Wash the cells by resuspending them in fresh, pre-warmed, complete culture medium.
- Centrifuge the cells again and resuspend them in fresh medium for downstream applications.

Staining Protocol for Adherent Cells



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Caption: Workflow for staining adherent cells.

- Grow adherent cells on a suitable culture vessel (e.g., coverslips, petri dish).
- When cells reach the desired confluency, remove the culture medium.
- Add the pre-warmed CellTracker Orange CMRA working solution to the cells.
- Incubate the cells for 15 to 45 minutes under appropriate growth conditions.[4]
- Remove the working solution and replace it with fresh, pre-warmed, complete culture medium.
- The cells are now ready for imaging or other analyses.

Applications

CellTracker Orange CMRA Dye is a versatile tool for a range of applications in cell biology research:

- **Multigenerational Cell Tracking:** The dye's excellent retention allows for the tracking of cell division and fate over extended periods.[1][2][3]
- **Cell Migration and Invasion Assays:** The stable fluorescent signal enables the visualization and quantification of cell movement in various experimental models.[3][4]
- **Co-culture and Cell-Cell Interaction Studies:** Labeled cells can be easily distinguished from unlabeled populations in co-culture experiments.[4]
- **Flow Cytometry:** The dye's spectral properties make it suitable for use in flow cytometry panels, especially for multiplexing with green fluorescent proteins or dyes.[1][2]
- **Cytotoxicity and Viability Assays:** While primarily a tracking dye, it can be used in shorter-term viability assays.[4][6]

Important Considerations

- Cytotoxicity: While generally having low toxicity, higher concentrations of the dye (e.g., greater than 5 μM for peripheral blood lymphocytes) can affect normal cell function.[5][6][8] It is recommended to determine the optimal, lowest effective concentration for each cell type and application.[6][8]
- Fixation: The dye-protein conjugates can be fixed with aldehyde-based fixatives, allowing for long-term sample storage.[4][12]
- Handling: DMSO is known to facilitate the entry of organic molecules into tissues. Therefore, appropriate personal protective equipment, including gloves and eye protection, should be worn when handling the DMSO stock solution.[5]

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